

Methylene Blue (Trihydrate): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Methylene blue (trihydrate)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, quality control, mechanisms of action, and experimental considerations for research-grade **methylene blue (trihydrate)**. The information is intended to support researchers, scientists, and drug development professionals in their exploration of this versatile compound.

Core Chemical and Physical Properties

Methylene blue (trihydrate) is a cationic thiazine dye with a long history of use in medicine and biological research. Its chemical structure consists of a planar aromatic system, which is responsible for its characteristic deep blue color in its oxidized form.

Table 1: Physicochemical Properties of **Methylene Blue (Trihydrate)**

Property	Value	References
Chemical Formula	$C_{16}H_{18}ClN_3S \cdot 3H_2O$	[1][2]
Molecular Weight	373.90 g/mol	[1][3][4][5]
CAS Number	7220-79-3	[1][6]
Appearance	Dark green crystalline powder with a bronze-like luster.	[1][6]
Melting Point	190 °C (decomposes)	[3][6]
Solubility	Soluble in water and chloroform; sparingly soluble in ethanol.	[3][6]
Water Solubility	~4 g/100 mL	
pH (1% aqueous solution)	3.0 - 4.5	[7][8]
λ_{max} (in water)	~668 nm, ~609 nm	[6]

Synthesis, Purification, and Quality Control

The synthesis of methylene blue typically involves the oxidation of N,N-dimethyl-p-phenylenediamine in the presence of sodium thiosulfate, followed by further oxidation and ring closure.[9]

Purification

Research-grade methylene blue requires high purity to ensure experimental reproducibility and avoid confounding results from contaminants. Common purification methods include:

- Recrystallization: The crude product is dissolved in a suitable solvent (e.g., hot water) and allowed to cool slowly, leading to the formation of pure crystals.[10]
- Solvent Extraction: Impurities can be removed by extracting a solution of the dye with an immiscible solvent, such as chloroform, at a specific pH.[11]

- Chromatography: Techniques like column chromatography can be employed for high-purity applications.

Quality Control

Ensuring the quality of methylene blue is critical for research applications. Several analytical techniques are used to assess purity and identity:

- High-Performance Liquid Chromatography (HPLC): A primary method for determining the purity of methylene blue and quantifying impurities.[\[1\]](#)
- UV-Vis Spectroscopy: Used to confirm the identity and concentration of methylene blue solutions by measuring its absorbance at characteristic wavelengths.[\[3\]](#)[\[12\]](#)[\[13\]](#)
- Mass Spectrometry (MS): Coupled with liquid chromatography (LC-MS/MS), it provides sensitive and specific quantification of methylene blue and its metabolites in biological samples.[\[14\]](#)[\[15\]](#)

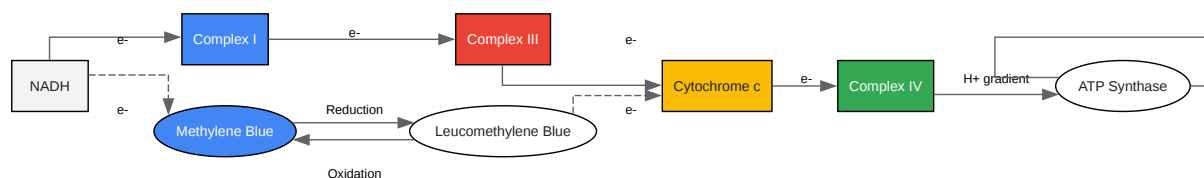
For research involving human subjects or preclinical studies, it is imperative to use Pharmaceutical Grade (USP) methylene blue, which is manufactured under Good Manufacturing Practices (GMP) and tested for identity, strength, purity, and the absence of harmful contaminants like heavy metals.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Key Mechanisms of Action

Methylene blue exhibits a range of biological activities stemming from its ability to act as a redox agent, an inhibitor of certain enzymes, and a modulator of key signaling pathways.

Mitochondrial and Bioenergetic Effects

Methylene blue can act as an alternative electron carrier in the mitochondrial electron transport chain (ETC). At low concentrations, it can accept electrons from NADH and transfer them to cytochrome c, thereby bypassing complexes I and III.[\[19\]](#)[\[20\]](#) This can be particularly beneficial in conditions of mitochondrial dysfunction.

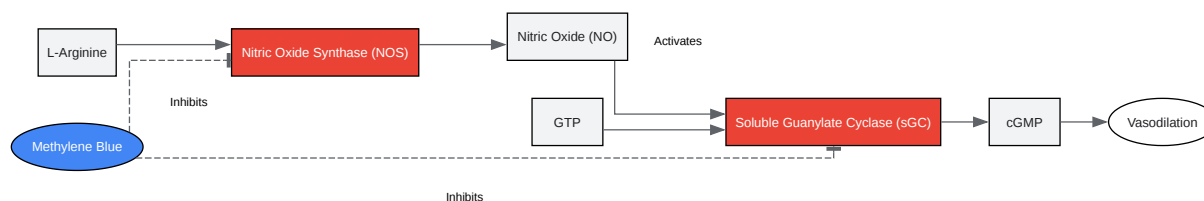


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Methylene blue's role as an alternative electron carrier in the mitochondrial ETC.

Nitric Oxide (NO) Signaling Pathway Modulation

Methylene blue is a well-known inhibitor of nitric oxide synthase (NOS) and soluble guanylate cyclase (sGC).^{[2][4][8][21]} By inhibiting these enzymes, it reduces the production of cyclic guanosine monophosphate (cGMP), a key second messenger in the NO signaling cascade that mediates vasodilation.^[22]



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Inhibition of the Nitric Oxide signaling pathway by Methylene Blue.

Antioxidant and Redox Cycling Properties

Methylene blue can act as a potent antioxidant by accepting electrons and neutralizing reactive oxygen species (ROS).^{[14][23]} It can also undergo redox cycling, being reduced to the colorless leucomethylene blue, which in turn can reduce other molecules before being re-oxidized to methylene blue.^[24] This property is central to its use as a treatment for

methemoglobinemia, where it facilitates the reduction of methemoglobin back to hemoglobin.[\[7\]](#)
[\[25\]](#)

Pharmacokinetic and Pharmacodynamic Data

Understanding the pharmacokinetic and pharmacodynamic profile of methylene blue is crucial for designing and interpreting both in vitro and in vivo experiments.

Table 2: Key Pharmacokinetic Parameters of Methylene Blue

Parameter	Value	Species	Route of Administration	Reference
Terminal Half-life (t½)	~5.25 hours	Human	Intravenous	[6] [11] [26] [27]
Terminal Half-life (t½)	~20 hours	Human	Oral	[2]
Time to Peak Plasma Concentration (Tmax)	1-2 hours	Human	Oral	[1]
Systemic Clearance	65.64 mL/min/kg	Mouse	Intravenous	[9] [14]
Brain-to-Plasma Partition Coefficient (Kp,brain)	23.50	Mouse	Intravenous	[9] [14]

Table 3: IC₅₀ Values for Enzyme Inhibition

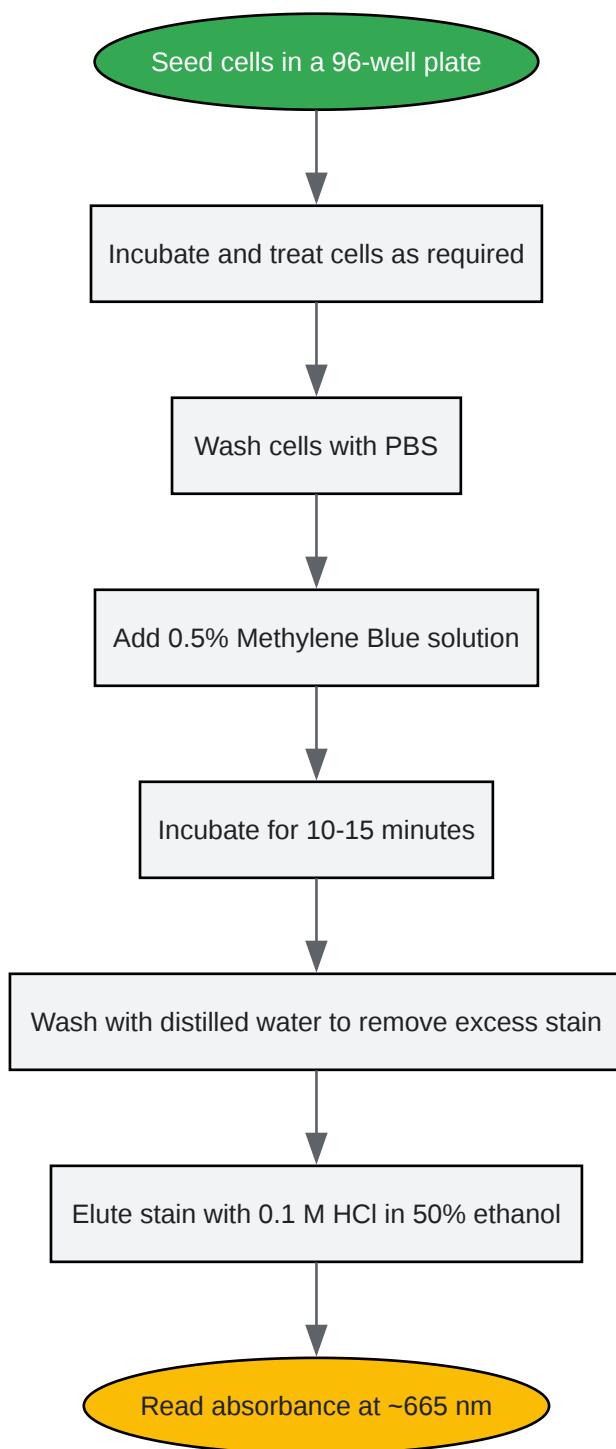
Enzyme	IC ₅₀	Substrate/Assay Condition	Reference
Monoamine Oxidase A (MAO-A)	70 nM	Recombinant human MAO-A	[28]
CYP1A2	0.63 µM	Human liver microsomes	[18]
CYP2C19	0.33 µM	Human liver microsomes	[18]
CYP2D6	1.67 µM	Human liver microsomes	[18]
CYP3A4 (Testosterone)	1.01 µM	Human liver microsomes	[18]

Experimental Protocols and Considerations

In Vitro Experimental Protocols

Cell Viability and Proliferation Assays:

Methylene blue staining is a common method for assessing cell viability. Viable cells with intact membranes exclude the dye, while non-viable cells are stained blue.[\[7\]](#)[\[23\]](#)



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Workflow for a Methylene Blue-based cell viability assay.

- Typical Staining Protocol:

- Plate cells in a 96-well plate and allow for adherence.
- After experimental treatment, wash cells with phosphate-buffered saline (PBS).
- Add a 0.5% (w/v) methylene blue solution in 50% ethanol and incubate for 10-15 minutes.
[\[7\]](#)
- Wash extensively with water to remove excess dye.
- Elute the stain from the cells using an appropriate solvent (e.g., 0.1 M HCl in 50% ethanol).
- Quantify the eluted dye by measuring absorbance at approximately 665 nm.[\[5\]](#)

Mitochondrial Respiration Assays:

High-resolution respirometry (e.g., Oroboros Oxygraph-2k) can be used to assess the effect of methylene blue on mitochondrial oxygen consumption.

- General Protocol:
 - Isolate mitochondria from cells or tissues of interest.
 - Energize mitochondria with specific substrates for different complexes of the ETC (e.g., pyruvate and malate for Complex I, succinate for Complex II).[\[19\]](#)[\[29\]](#)[\[30\]](#)
 - Add methylene blue at desired concentrations (typically in the low micromolar range) and monitor changes in oxygen consumption rates.[\[30\]](#)

In Vivo Experimental Protocols

Animal Models:

Methylene blue has been investigated in various animal models, including rodents and larger animals. The route of administration and dosage are critical considerations.

- Dosage: Doses in animal studies typically range from 0.5 to 5 mg/kg for systemic administration.[\[20\]](#) However, higher doses have been used for specific applications.[\[21\]](#)

- Administration: Methylene blue can be administered intravenously (IV), intraperitoneally (IP), or orally (e.g., in drinking water).[\[31\]](#)[\[32\]](#) The choice of route will significantly impact the pharmacokinetic profile.[\[11\]](#)[\[27\]](#)

Table 4: Example In Vivo Dosing Regimens

Animal Model	Dosage	Route of Administration	Application	Reference
Rat	2 mg/kg	Intravenous	Cardiac ischemia-reperfusion	[32] [33]
Mouse	2 mg/kg	Intravenous	Pharmacokinetic study	[9]
Mouse (transgenic)	Chronic oral or IP	Oral or Intraperitoneal	Alzheimer's disease model	[31]
Dog	1.0 - 1.5 mg/kg	Intravenous or Oral	Hereditary methemoglobine mia	[10]
Goat	4 mg/kg	Intravenous	Nitrate toxicity	[34]

Safety and Handling

Methylene blue is generally considered safe at therapeutic doses. However, it is a potent monoamine oxidase inhibitor (MAOI) and can cause serotonin syndrome if co-administered with serotonergic drugs.[\[6\]](#) It can also induce hemolytic anemia in individuals with glucose-6-phosphate dehydrogenase (G6PD) deficiency. Appropriate personal protective equipment should be worn when handling the powdered form to avoid inhalation and skin contact.

This guide provides a foundational understanding of **methylene blue (trihydrate)** for research purposes. It is essential to consult the primary literature for detailed protocols and safety information specific to your experimental design.

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